

An In-depth Technical Guide on Bis(4-methylphenyl) propanedioate

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Compound of Interest

Compound Name: *Bis(4-methylphenyl)
propanedioate*

Cat. No.: *B089134*

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This document provides a concise technical overview of **Bis(4-methylphenyl) propanedioate**, focusing on its fundamental chemical properties. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Core Chemical Data

Bis(4-methylphenyl) propanedioate, also known as Bis-(4-methylphenyl) malonate, is an ester derivative of propanedioic acid (malonic acid). The core structure consists of a propanedioate backbone with two 4-methylphenyl groups attached via ester linkages.

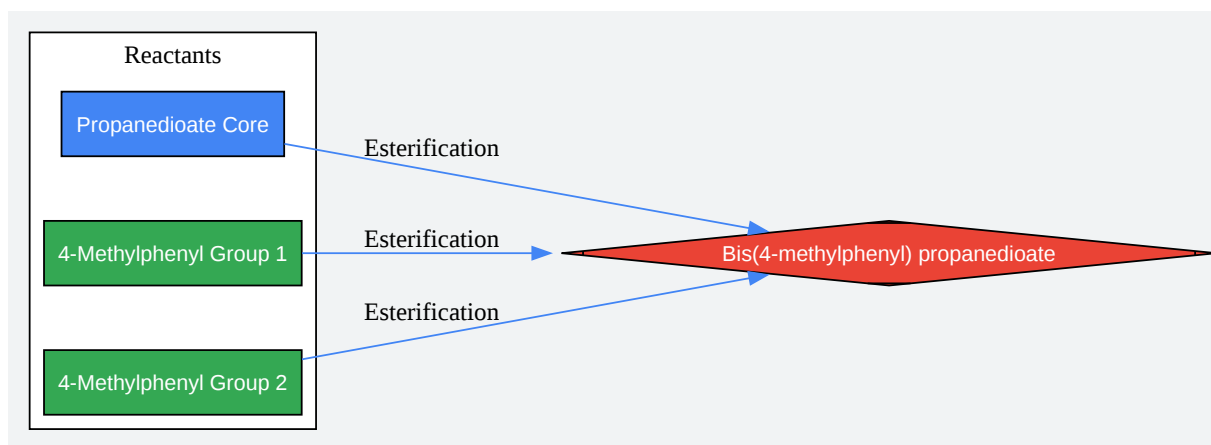
Table 1: Molecular Properties of **Bis(4-methylphenyl) propanedioate**

Property	Value
Molecular Formula	C17H16O4[1]
Molecular Weight	284.31 g/mol [1]
Exact Mass	284.105 g/mol [1]

Logical Relationship of Components

The molecular structure of **Bis(4-methylphenyl) propanedioate** can be understood as the combination of three primary components: a central propanedioate (malonate) core and two

peripheral 4-methylphenyl (p-tolyl) groups.



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Caption: Formation of **Bis(4-methylphenyl) propanedioate**.

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References

- 1. echemi.com [echemi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on Bis(4-methylphenyl) propanedioate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b089134#bis-4-methylphenyl-propanedioate-molecular-weight-and-formula\]](https://www.benchchem.com/product/b089134#bis-4-methylphenyl-propanedioate-molecular-weight-and-formula)

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